

Safety protocols and handling precautions for 2-Chloro-2-methylbutane

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Compound of Interest

Compound Name: 2-Chloro-2-methylbutane

Cat. No.: B165293

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This guide provides essential safety protocols, handling precautions, and troubleshooting advice for laboratory personnel working with **2-Chloro-2-methylbutane**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-2-methylbutane**?

A1: **2-Chloro-2-methylbutane** is a highly flammable liquid and vapor.^{[1][2][3][4][5][6][7][8]} It can cause skin and serious eye irritation.^{[1][3][4][6][7][9]} Inhalation may lead to respiratory irritation, and high concentrations of vapors can cause dizziness or suffocation.^{[2][6][9]} Ingestion may result in gastrointestinal irritation and central nervous system (CNS) depression.^[2]

Q2: What personal protective equipment (PPE) is required when handling this chemical?

A2: When handling **2-Chloro-2-methylbutane**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves (e.g., nitrile), chemical splash goggles, and a flame-retardant lab coat.^[1] All handling of this chemical should be conducted in a well-ventilated area or a chemical fume hood.^{[1][4][10]}

Q3: How should I properly store **2-Chloro-2-methylbutane**?

A3: Store **2-Chloro-2-methylbutane** in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[10\]](#)[\[11\]](#) It should be kept away from heat, sparks, open flames, and other ignition sources.[\[2\]](#)[\[10\]](#)[\[11\]](#) Ensure the storage area is a designated flammables area.[\[2\]](#)[\[12\]](#)

Q4: What should I do in case of a small spill?

A4: In the event of a small spill, immediately remove all sources of ignition.[\[1\]](#)[\[2\]](#) Ensure adequate ventilation.[\[1\]](#)[\[2\]](#) Absorb the spill with an inert material such as vermiculite, sand, or earth, and place it in a suitable, closed container for disposal.[\[2\]](#)[\[4\]](#)[\[10\]](#)

Q5: What are the appropriate first aid measures for exposure?

A5:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Get medical aid if irritation develops or persists.[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Inhalation: Remove the individual from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[2\]](#)[\[11\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.[\[2\]](#)

Troubleshooting Guides

Unexpected Experimental Outcome: Synthesis of 2-Chloro-2-methylbutane

Issue	Possible Cause	Troubleshooting Steps
Low or No Product Yield	Incomplete reaction.	- Ensure the hydrochloric acid used is concentrated (12M).- Increase the reaction time or agitation to ensure thorough mixing of the reactants.[1][10]
Loss of product during workup.	- Be careful to properly separate the aqueous and organic layers in the separatory funnel.[1][10][13]- Ensure the drying agent (e.g., anhydrous calcium chloride) is sufficient to remove all water from the organic layer.[1][10]	
Product is Contaminated (e.g., with starting material)	Inefficient extraction or washing.	- Perform the sodium bicarbonate wash to neutralize any remaining acid.[1][10][13]- Wash the organic layer with saturated sodium chloride solution (brine) to help remove dissolved water and some impurities.[13]
Inaccurate distillation.	- Monitor the distillation temperature closely and collect the fraction at the expected boiling point of 2-Chloro-2-methylbutane (85-86 °C).[13]	

Data Presentation

Physical and Chemical Properties of **2-Chloro-2-methylbutane**

Property	Value
Molecular Formula	C5H11Cl
Molecular Weight	106.59 g/mol [5]
Appearance	Colorless to light yellow liquid[2][12]
Boiling Point	85-86 °C (185-186.8 °F)[12][14]
Melting Point	-73 °C (-99.4 °F)[12][14]
Flash Point	-9 °C (15.8 °F)[2][12]
Density	0.866 g/mL at 25 °C[14]
Solubility	Insoluble in water; Soluble in ethanol and ether. [5][14]

Experimental Protocols

Synthesis of 2-Chloro-2-methylbutane from 2-Methyl-2-butanol

This protocol describes the synthesis of **2-Chloro-2-methylbutane** via an SN1 reaction.

Materials:

- 2-methyl-2-butanol (tert-amyl alcohol)
- Concentrated hydrochloric acid (12M)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous calcium chloride
- Separatory funnel
- Erlenmeyer flasks

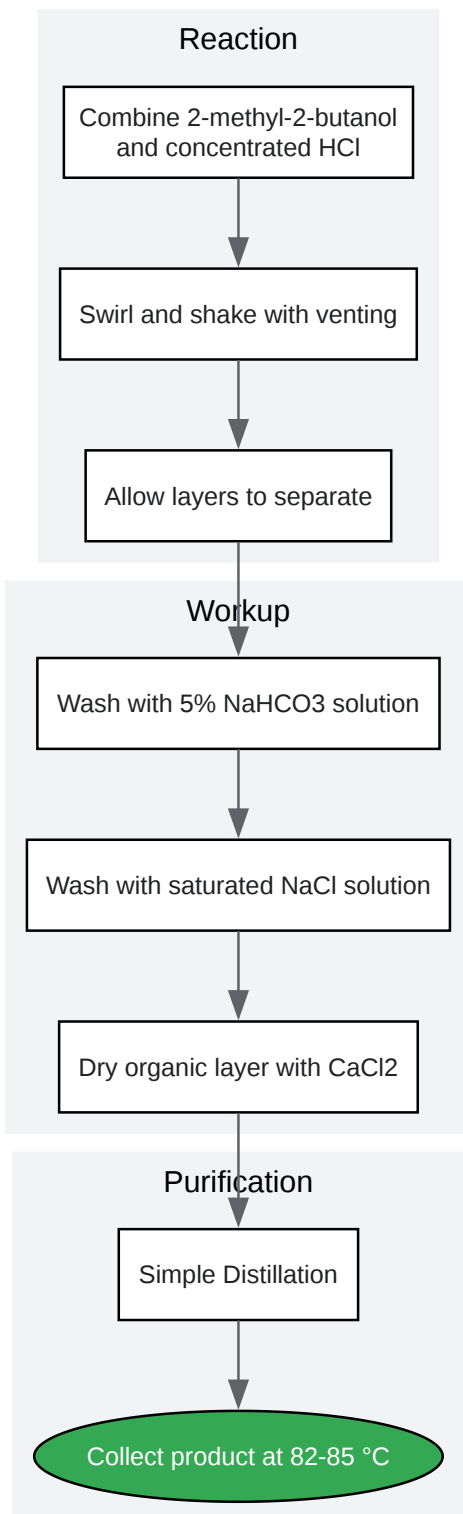
- Distillation apparatus

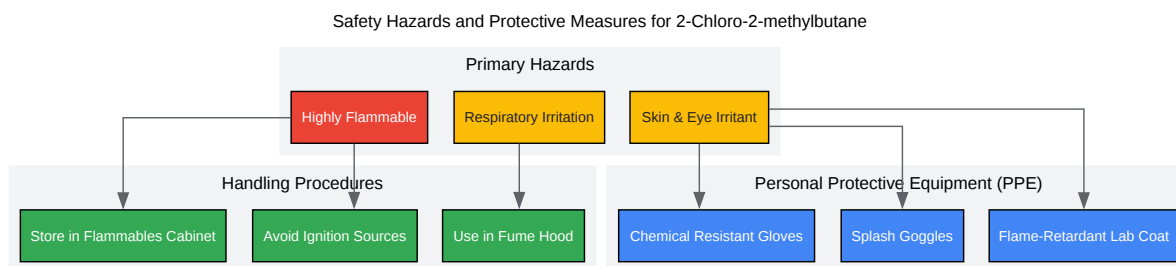
Procedure:

- In a separatory funnel, combine 8.0 g of 2-methyl-2-butanol with 25 mL of concentrated hydrochloric acid.[\[1\]](#)
- Gently swirl the mixture without the stopper for 2-3 minutes.[\[1\]](#)
- Stopper the funnel and shake for approximately 5 minutes, venting frequently to release pressure.[\[1\]](#)[\[10\]](#)
- Allow the layers to separate completely. Drain and discard the lower aqueous layer.
- Wash the organic layer with two 20 mL portions of 5% sodium bicarbonate solution. Vent frequently as carbon dioxide gas will be evolved.[\[1\]](#)
- Wash the organic layer with one 20 mL portion of saturated sodium chloride solution.[\[13\]](#)
- Drain the organic layer into a clean, dry Erlenmeyer flask and add anhydrous calcium chloride pellets until they no longer clump together.[\[1\]](#)[\[10\]](#)
- Allow the mixture to stand for 10-15 minutes to ensure all water is absorbed.
- Decant the dried product into a distillation flask.
- Purify the product by simple distillation, collecting the fraction that boils between 82-85 °C.[\[13\]](#)

Mandatory Visualizations

Experimental Workflow: Synthesis of 2-Chloro-2-methylbutane

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **2-Chloro-2-methylbutane**.



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Caption: Key safety hazards and corresponding protective measures.

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